

Application Notes & Protocols for the Quality Control of Desethyl methyl etodolac

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Desethyl methyl etodolac

CAS No.: 109518-47-0

Cat. No.: B1429221

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

This document provides a comprehensive technical guide on the application of "**Desethyl methyl etodolac**" as a reference standard in pharmaceutical quality control. It is designed for researchers, scientists, and drug development professionals, offering in-depth insights into the analytical methodologies required for its identification and quantification, grounded in established scientific principles and regulatory expectations.

Introduction: The Significance of Desethyl methyl etodolac in Etodolac Quality Control

Desethyl methyl etodolac, chemically known as 2-(8-ethyl-1-methyl-4,9-dihydro-3H-pyrano[3,4-b]indol-1-yl)acetic acid, is a recognized impurity and derivative of the non-steroidal anti-inflammatory drug (NSAID) Etodolac.[1] In the context of pharmaceutical manufacturing and quality control, it is often designated as Etodolac USP Related Compound A.[2] The presence of impurities, even in trace amounts, can significantly impact the safety, efficacy, and stability of the final drug product.[3] Therefore, rigorous analytical control of impurities like **Desethyl methyl etodolac** is not only a scientific necessity but also a regulatory mandate.

The International Council for Harmonisation (ICH) guidelines, specifically ICH Q3A and Q3B, provide a framework for the control of impurities in new drug substances and new drug products, respectively.[4][5][6] These guidelines necessitate the reporting, identification, and qualification of impurities that exceed specific thresholds. **Desethyl methyl etodolac**, as a potential process impurity or degradation product, falls under the purview of these regulatory expectations. Its effective control is a critical component of a robust quality system for Etodolac and its formulations.

Physicochemical Properties of Desethyl methyl etodolac

A thorough understanding of the physicochemical properties of **Desethyl methyl etodolac** is fundamental to the development of robust analytical methods.

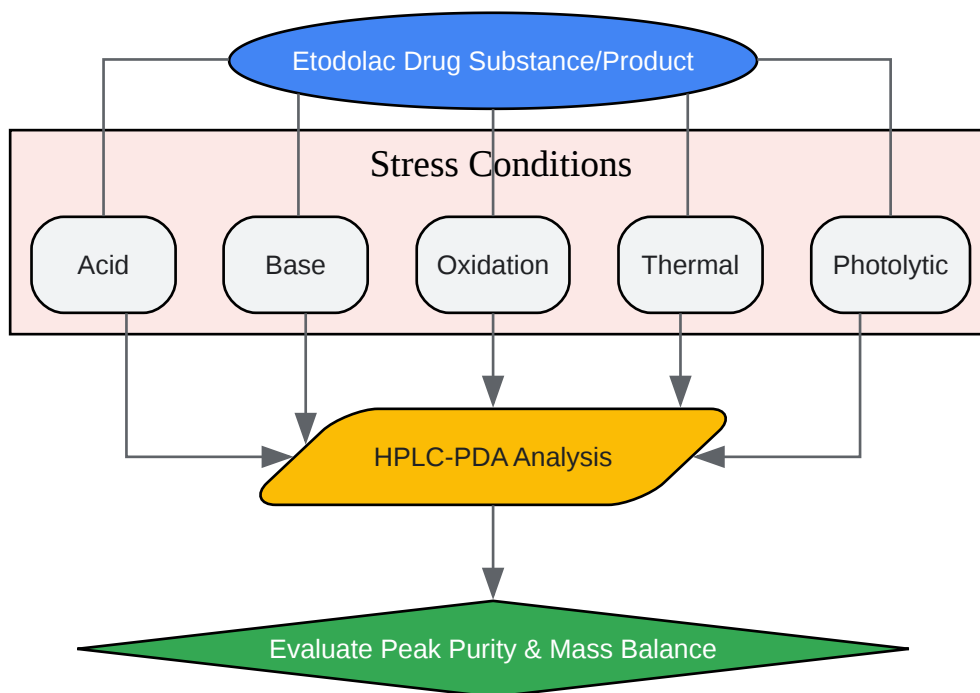
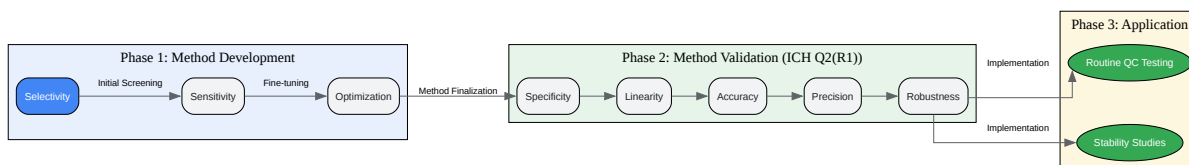
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₉ NO ₃	[1][7]
Molecular Weight	273.33 g/mol	[1][7]
CAS Number	109518-47-0 (racemic)	[1]
Appearance	(Typically) White to off-white solid	General knowledge
Solubility	Soluble in methanol, DMSO	[8]

Analytical Strategy for Quality Control

The primary analytical technique for the separation and quantification of Etodolac and its related substances, including **Desethyl methyl etodolac**, is High-Performance Liquid Chromatography (HPLC) with UV detection.[9][10] This is due to its high resolving power, sensitivity, and reproducibility. The following sections detail a comprehensive HPLC-based protocol for the quality control of **Desethyl methyl etodolac**.

Logical Workflow for Method Development and Validation

The development of a reliable analytical method for impurity profiling is a systematic process. The following diagram illustrates the key stages involved.



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Sources

- 1. Desethyl methyl etodolac | C₁₆H₁₉NO₃ | CID 59457769 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (+)-Desethyl Methyl Etodolac - SRIRAMCHEM [sriramchem.com]
- 3. jpionline.org [jpionline.org]
- 4. Impurity guidelines in drug development under ICH Q3 | AMSbiopharma [amsbiopharma.com]
- 5. Quality: impurities | European Medicines Agency (EMA) [ema.europa.eu]
- 6. database.ich.org [database.ich.org]
- 7. scbt.com [scbt.com]
- 8. allmpus.com [allmpus.com]
- 9. derpharmachemica.com [derpharmachemica.com]
- 10. chemistryjournal.in [chemistryjournal.in]
- To cite this document: BenchChem. [Application Notes & Protocols for the Quality Control of Desethyl methyl etodolac]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1429221/docs#application-notes-protocols-for-the-quality-control-of-desethyl-methyl-etodolac>]

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